

The Role of NKY80 in cAMP Signaling: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nky80*

Cat. No.: *B1679023*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Cyclic AMP (cAMP) is a ubiquitous second messenger that plays a critical role in regulating a vast array of physiological processes. The synthesis of cAMP is catalyzed by the enzyme adenylyl cyclase (AC). Understanding the specific roles of different AC isoforms is crucial for dissecting signaling pathways and for the development of targeted therapeutics. **NKY80** is a valuable pharmacological tool in this endeavor. This technical guide provides an in-depth overview of **NKY80**, a synthetic, non-nucleoside quinazolinone that functions as a non-competitive inhibitor of adenylyl cyclase. We will detail its mechanism of action, isoform selectivity, and its application in studying cAMP signaling, supported by quantitative data and experimental methodologies.

Introduction to NKY80

NKY80 is a synthetic organic compound that has been identified as an inhibitor of adenylyl cyclase.^{[1][2]} It is not a protein but a small molecule that can be used to pharmacologically manipulate cAMP signaling pathways. Its adenine-like structure allows it to interact with adenylyl cyclase enzymes, thereby modulating their activity. As a non-competitive inhibitor, **NKY80** is thought to bind to a site distinct from the ATP substrate-binding site, leading to a conformational change that reduces the enzyme's catalytic efficiency.

Mechanism of Action and Isoform Selectivity

NKY80 functions as a potent, selective, and non-competitive inhibitor of adenylyl cyclase, the enzyme responsible for converting ATP into cAMP.[2][3] This inhibition directly leads to a reduction in intracellular cAMP levels. A key feature of **NKY80** is its modest selectivity for different isoforms of adenylyl cyclase.[1] It exhibits a greater affinity for type V (AC5) and type VI (AC6) isoforms compared to others.[1][4]

The inhibitory concentrations (IC50) of **NKY80** for various adenylyl cyclase isoforms are summarized in the table below.

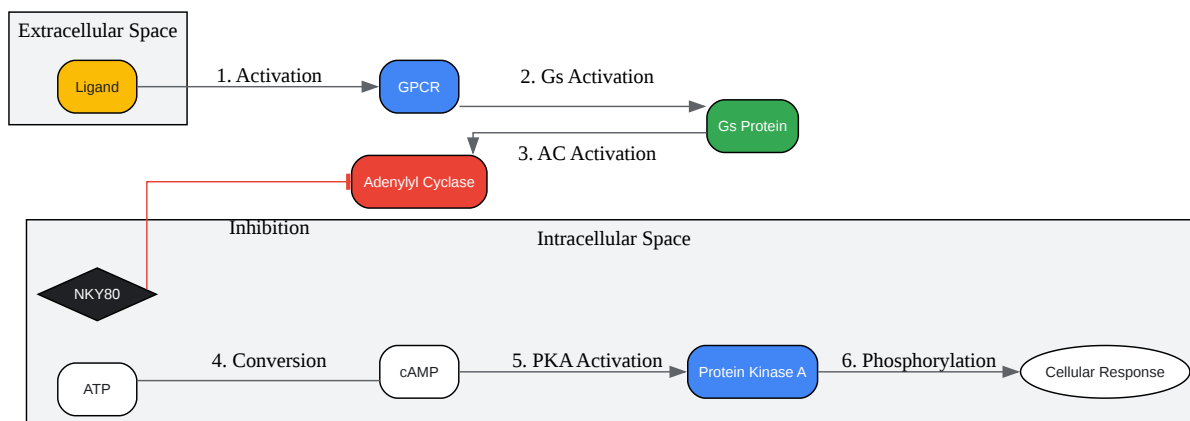
Adenylyl Cyclase Isoform	IC50 Value
Type V (AC5)	8.3 μ M[2][3][4][5]
Type VI (AC6)	Affinity close to AC5[4]
Type III (AC3)	132 μ M[2][3][4][5]
Type II (AC2)	1.7 mM[2][3][4][5]

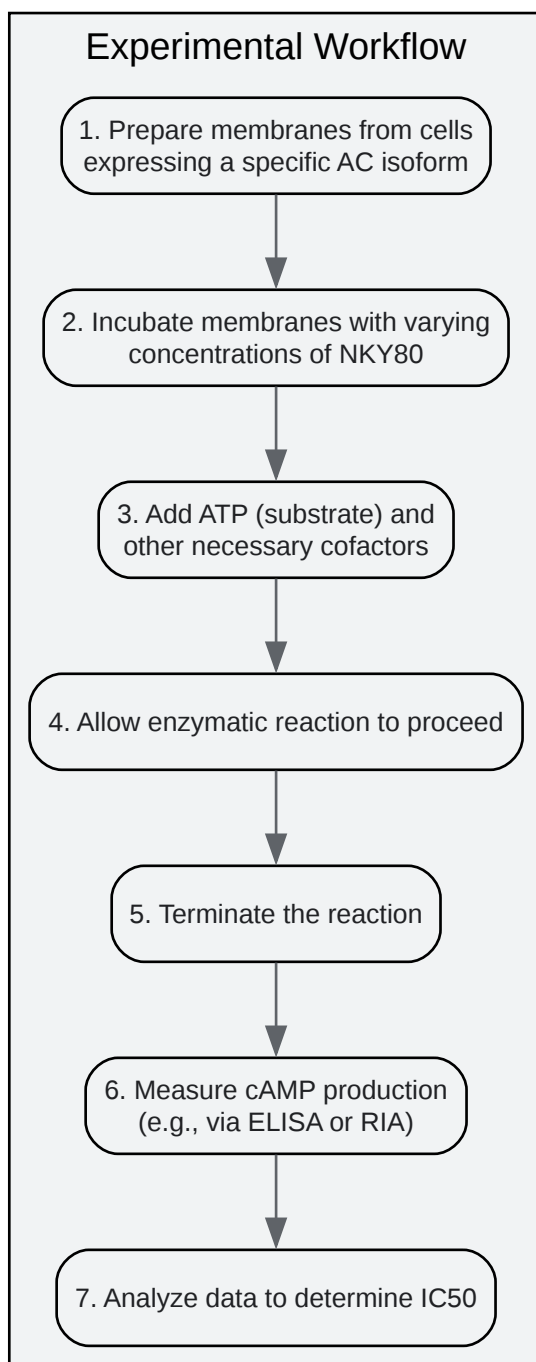
This differential inhibition allows researchers to probe the specific functions of AC5 and AC6 in cellular and physiological contexts.

Role in cAMP Signaling Pathway

The canonical cAMP signaling pathway begins with the activation of a G-protein coupled receptor (GPCR) by an extracellular ligand. This leads to the activation of a stimulatory G-protein (Gs), which in turn activates adenylyl cyclase. AC then catalyzes the production of cAMP from ATP. cAMP acts as a second messenger, primarily by activating Protein Kinase A (PKA), which then phosphorylates a multitude of downstream targets, leading to a cellular response.

NKY80 intervenes at a critical step in this pathway by inhibiting adenylyl cyclase. This blockade prevents the synthesis of cAMP, thereby dampening the entire downstream signaling cascade.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NKY80 | Ligand page | IUPHAR/BPS Guide to MALARIA PHARMACOLOGY [guidetomalariapharmacology.org]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. NKY-80 | Cell Signaling Technology [cellsignal.com]
- 5. NKY80 | Adenylyl cyclase | TargetMol [targetmol.com]
- To cite this document: BenchChem. [The Role of NKY80 in cAMP Signaling: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679023#nky80-role-in-camp-signaling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com